

# An In-depth Technical Guide to Acetic Propanoic Anhydride

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## Compound of Interest

Compound Name: *Acetic propionic anhydride*

Cat. No.: *B086301*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of acetic propanoic anhydride, a mixed carboxylic anhydride of significant interest in organic synthesis. It details the compound's nomenclature, physicochemical properties, synthesis protocols, and key reactivity patterns, offering a valuable resource for professionals in research and development.

## Nomenclature and Identification

The compound commonly referred to as mixed **acetic propionic anhydride** is systematically named Acetic propanoic anhydride or acetyl propanoate according to IUPAC nomenclature. It is also known by other synonyms such as acetyl propionate and ethanoic propanoic anhydride.

Key Identifiers:

- CAS Number: 13080-96-1
- Molecular Formula:  $C_5H_8O_3$
- Molecular Weight: 116.12 g/mol

## Physicochemical Properties

A summary of the key physical and chemical properties of acetic propanoic anhydride is presented in the table below. This data is essential for its handling, application in reactions, and

purification.

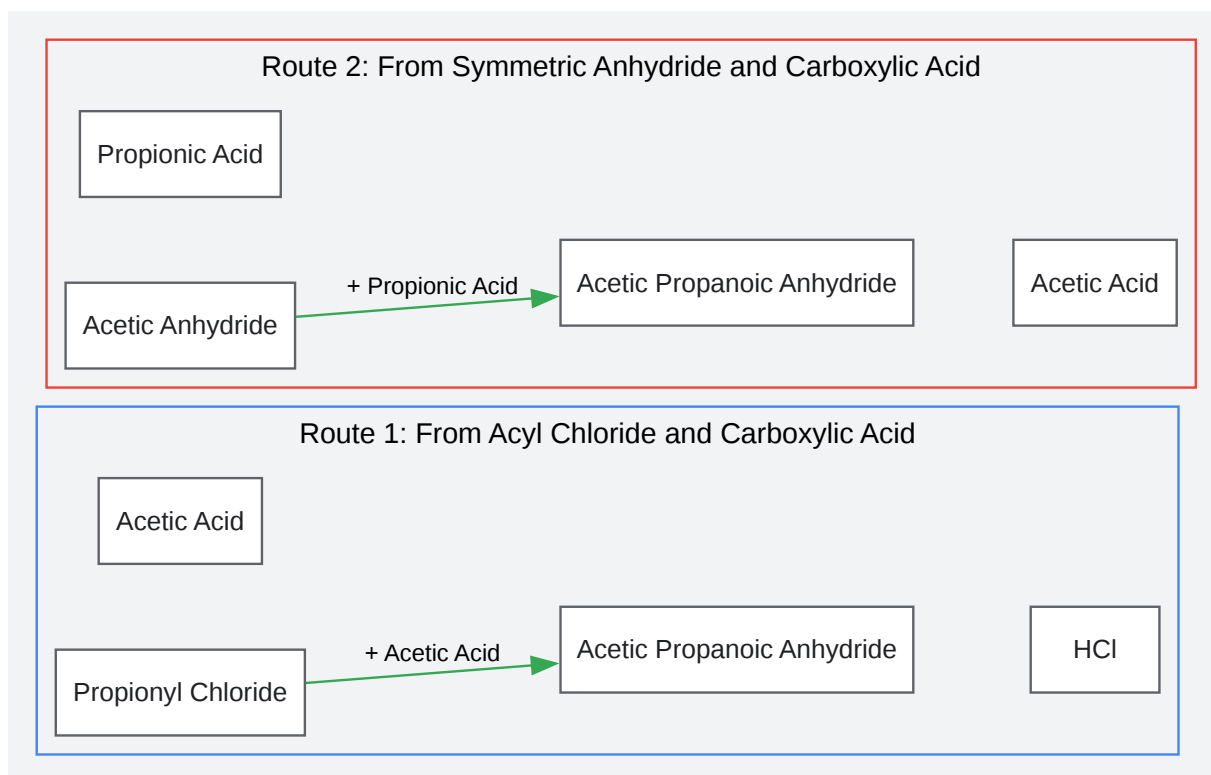
Property	Value	Reference
IUPAC Name	Acetic propanoic anhydride	
Synonyms	Acetyl propanoate, Acetic propionic anhydride	
CAS Number	13080-96-1	
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	
Molecular Weight	116.12 g/mol	
Boiling Point	153.5 - 154.1 °C at 760 mmHg	
Density	1.0367 - 1.039 g/cm <sup>3</sup>	
Flash Point	63.5 °C	
Refractive Index	1.399	
Vapor Pressure	3.23 mmHg at 25°C	

## Synthesis of Acetic Propanoic Anhydride

Acetic propanoic anhydride can be synthesized through several routes. The two most common laboratory methods involve the reaction of a carboxylic acid with an acyl chloride or the reaction between a carboxylic acid and a symmetric anhydride.

## Synthesis Pathways

The primary laboratory-scale synthesis pathways for acetic propanoic anhydride are illustrated below.



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Synthesis routes for acetic propanoic anhydride.

## Experimental Protocols

Detailed experimental procedures for the synthesis of acetic propanoic anhydride are provided below. These protocols are based on established methods for the synthesis of mixed anhydrides.

### Method 1: From Propionyl Chloride and Sodium Acetate

This method is an adaptation of the well-established synthesis of symmetric anhydrides from acyl chlorides and carboxylate salts. It is crucial that all reagents and glassware are thoroughly dried to prevent hydrolysis.

- Materials:
  - Anhydrous Sodium Acetate ( $\text{CH}_3\text{COONa}$ )

- Propionyl Chloride ( $\text{CH}_3\text{CH}_2\text{COCl}$ )
- Anhydrous Diethyl Ether (or other inert solvent)
- Equipment:
  - Round-bottom flask with a magnetic stirrer
  - Dropping funnel
  - Reflux condenser with a drying tube (e.g., filled with  $\text{CaCl}_2$ )
  - Heating mantle
  - Distillation apparatus
- Procedure:
  - In a dry round-bottom flask, place finely powdered anhydrous sodium acetate.
  - Add anhydrous diethyl ether to the flask to create a slurry.
  - From a dropping funnel, add propionyl chloride dropwise to the stirred slurry. An exothermic reaction may occur, and the rate of addition should be controlled to maintain a gentle reflux.
  - After the addition is complete, continue to stir the mixture at room temperature for several hours or gently heat under reflux to ensure the reaction goes to completion.
  - Filter the reaction mixture to remove the sodium chloride precipitate.
  - The filtrate, containing the acetic propanoic anhydride in diethyl ether, is then subjected to distillation to remove the solvent.
  - The crude acetic propanoic anhydride is then purified by fractional distillation under reduced pressure.

#### Method 2: From Acetic Anhydride and Propionic Acid

This method involves an equilibrium reaction. Driving the reaction towards the product can be achieved by removing one of the products (acetic acid) by distillation.<sup>[1]</sup>

- Materials:
  - Acetic Anhydride ((CH<sub>3</sub>CO)<sub>2</sub>O)
  - Propionic Acid (CH<sub>3</sub>CH<sub>2</sub>COOH)
  - Optional: Acid or base catalyst
- Equipment:
  - Round-bottom flask with a magnetic stirrer
  - Fractional distillation apparatus
  - Heating mantle
- Procedure:
  - Place acetic anhydride and propionic acid in a round-bottom flask.
  - Set up a fractional distillation apparatus.
  - Heat the mixture to reflux. The lower-boiling acetic acid (b.p. ~118 °C) will begin to distill off, driving the equilibrium towards the formation of acetic propanoic anhydride.
  - Carefully monitor the temperature at the head of the distillation column.
  - Once the acetic acid has been removed, the remaining mixture, which is enriched in acetic propanoic anhydride, can be purified by fractional distillation under reduced pressure.

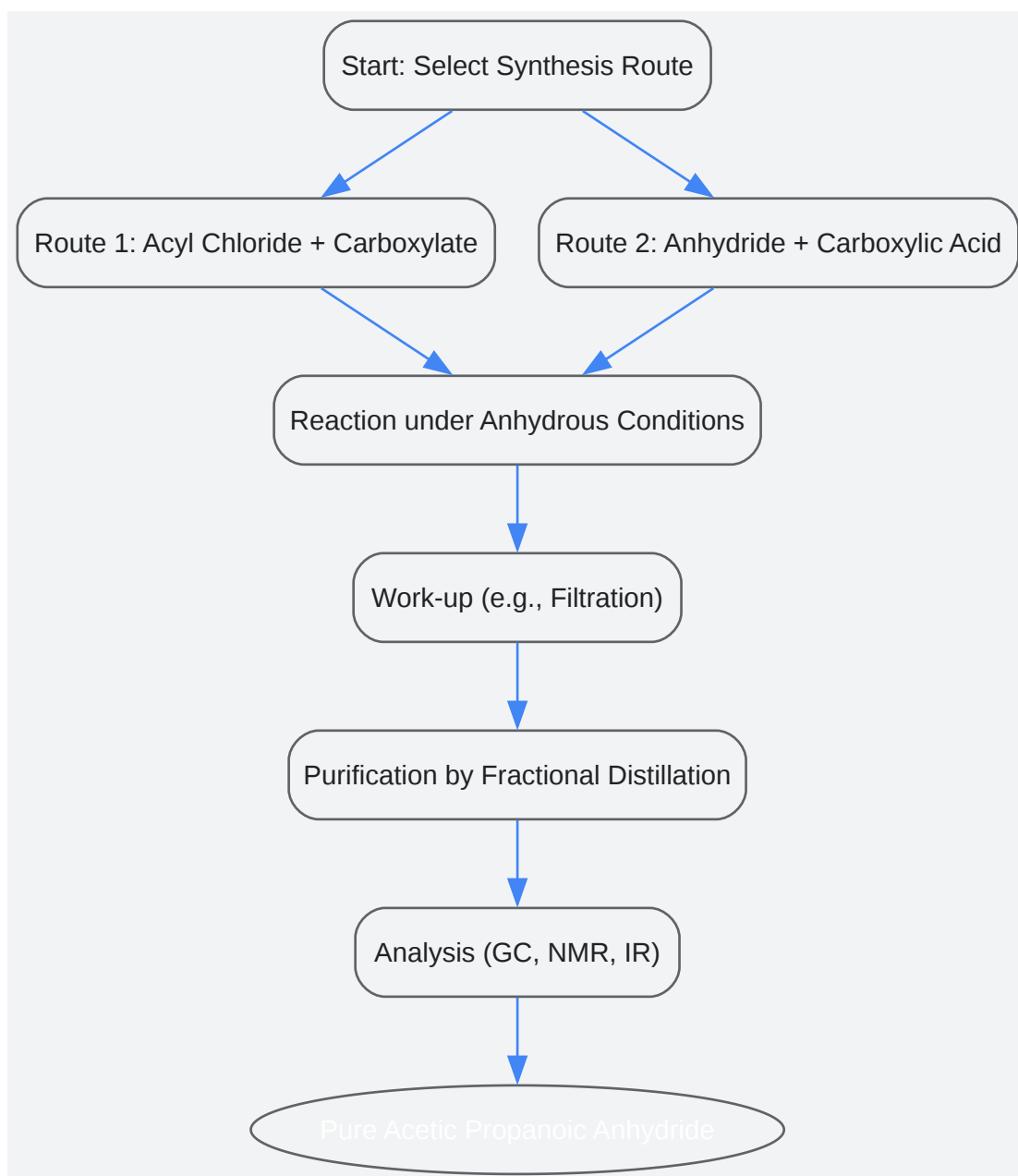
## Purification

The primary method for purifying acetic propanoic anhydride is fractional distillation, typically under reduced pressure to prevent decomposition at high temperatures. The progress of

purification can be monitored by techniques such as gas chromatography (GC) or NMR spectroscopy.

## Logical Workflow: Synthesis and Purification

The following diagram outlines the general workflow for the synthesis and purification of acetic propanoic anhydride.



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General workflow for synthesis and purification.

## Reactivity and Applications

Acetic propanoic anhydride is a reactive acylating agent. Due to the electronic and steric similarities of the acetyl and propionyl groups, nucleophilic attack can occur at either carbonyl carbon. This makes it a versatile reagent for introducing either acetyl or propionyl groups in organic synthesis. Its applications are found in the preparation of specialized esters and amides for the pharmaceutical and agrochemical industries.<sup>[1]</sup> One notable industrial application is in the production of cellulose acetate propionate (CAP), a thermoplastic polymer.<sup>[1]</sup>

## Safety Considerations

Acetic propanoic anhydride is a corrosive and moisture-sensitive liquid. It will react with water to form acetic acid and propanoic acid.<sup>[2]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be carried out in a well-ventilated fume hood.

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## References

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